

Application Notes and Protocols for the Detection of YK11 and its Metabolites

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Compound of Interest

Compound Name: YK11

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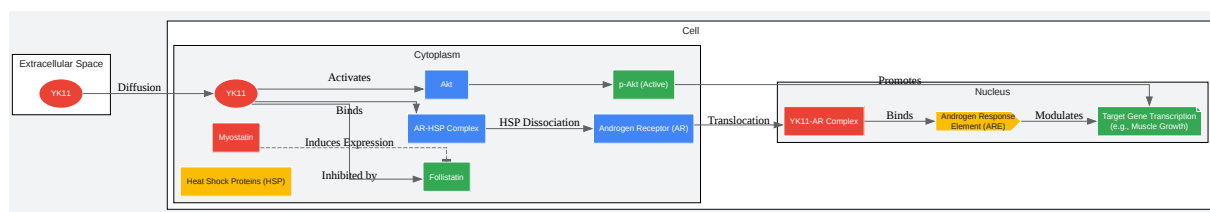
Introduction

YK11 is a synthetic steroidal selective androgen receptor modulator (SARM) that has garnered significant interest for its potent anabolic effects on muscle and bone tissue. Unlike traditional anabolic steroids, **YK11** exhibits a unique mechanism of action, acting as a partial agonist of the androgen receptor and as a myostatin inhibitor by increasing the expression of follistatin.[1] Due to its performance-enhancing potential, **YK11** is prohibited by the World Anti-Doping Agency (WADA).[2] This document provides detailed analytical methods for the detection of **YK11** and its metabolites in various biological matrices and dietary supplements, intended to support research, drug development, and anti-doping efforts.

Given that **YK11** undergoes extensive metabolism in the body, the parent compound is often not detectable in urine samples.[3][4] Therefore, analytical methods primarily target its metabolites. The most promising urinary metabolites for detection are the glucuronidated forms of 5 β -19-nor-pregnane-3 α ,17 β ,20-triol and 5 β -19-nor-pregnane-3 α ,17 β -diol-20-one.[4][5] Unconjugated and sulfated metabolites have also been identified and can serve as additional markers.[4]

Signaling Pathway of YK11

YK11's primary mechanism of action involves partial agonism of the androgen receptor (AR). Upon entering the cell, **YK11** binds to the AR in the cytoplasm. This binding event triggers a conformational change in the receptor, leading to its dissociation from heat shock proteins (HSPs). The **YK11**-AR complex then translocates to the nucleus, where it binds to androgen response elements (AREs) on the DNA, modulating the transcription of target genes. Additionally, **YK11** has been shown to significantly increase the production of follistatin, a natural antagonist of myostatin. Myostatin is a protein that negatively regulates muscle growth. By inhibiting myostatin, **YK11** promotes muscle hypertrophy.



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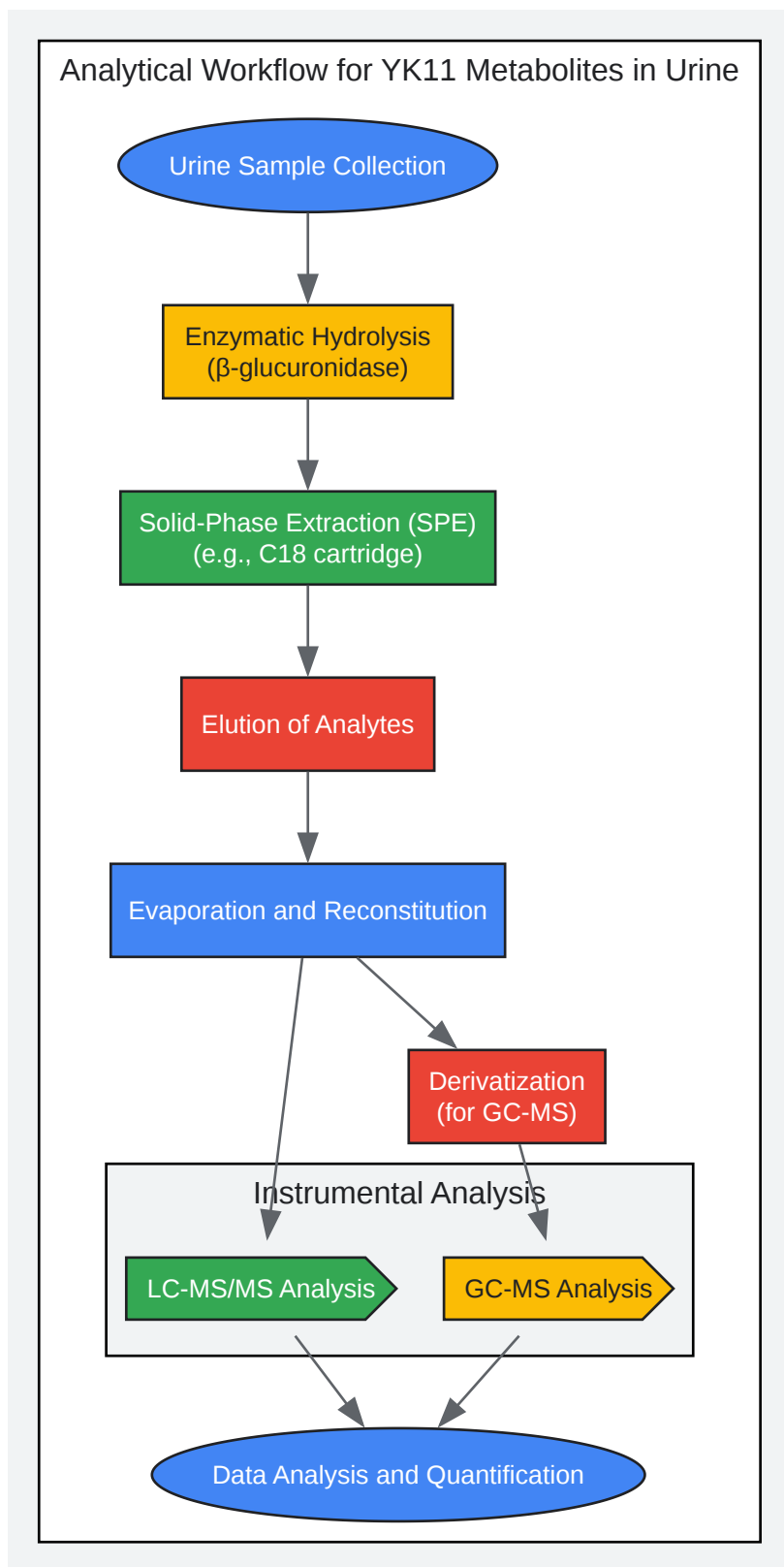
YK11 Signaling Pathway

Analytical Methods

The detection of **YK11** and its metabolites is primarily achieved through chromatographic techniques coupled with mass spectrometry. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) and gas chromatography-mass spectrometry (GC-MS) are the most commonly employed methods.

Experimental Workflow

A general workflow for the analysis of **YK11** metabolites in urine is depicted below. This process typically involves sample collection, enzymatic hydrolysis to cleave conjugated metabolites, solid-phase extraction (SPE) for sample clean-up and concentration, followed by instrumental analysis.



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